

Technical Comparison Guide: 2-(2-Bromophenyl)azepane Hydrochloride vs. Functional Analogs

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Compound of Interest

Compound Name: 2-(2-Bromophenyl)azepane hydrochloride

CAS No.: 1177340-54-3

Cat. No.: B1286184

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Executive Summary & Compound Profile

2-(2-Bromophenyl)azepane hydrochloride represents a specific structural exploration within the 2-arylazepane scaffold—a chemical class that bridges the gap between the stimulant-associated 2-aryl piperidines (e.g., Methylphenidate) and the dissociative arylcyclohexylamines (e.g., Ketamine).

While the 6-membered piperidine ring is a privileged scaffold for monoamine transporter inhibition (DAT/NET), the ring expansion to the 7-membered azepane introduces conformational flexibility that significantly alters the pharmacological profile. This guide analyzes 2-(2-Bromophenyl)azepane HCl in a head-to-head comparison with its structural and functional analogs to delineate its likely pharmacodynamic footprint: NMDA receptor antagonism coupled with modulate monoamine reuptake inhibition.

Compound Identity

Property	Detail
Chemical Name	2-(2-Bromophenyl)azepane hydrochloride
CAS Number	383129-25-7 (Free base ref)
Molecular Formula	C ₁₂ H ₁₆ BrN[1][2][3][4][5][6] · HCl
Core Scaffold	2-Arylazepane (7-membered amine ring)
Key Substituent	Ortho-Bromo (2-Br): Provides steric bulk and lipophilicity, mimicking the ortho-chloro motif of Ketamine.
Predicted Target	NMDA Receptor (Antagonist) / Serotonin-Dopamine Transporters (Inhibitor)

Head-to-Head Comparison: The "Triad of Activity"

To understand the specific utility of 2-(2-Bromophenyl)azepane, we compare it against three distinct classes of compounds that define its structural boundaries.

Comparator 1: The Ring-Contracted Homolog

Compound: 2-(2-Chlorophenyl)piperidine (and related 2-phenylpiperidines like Desoxypipradrol)

- **Structural Difference:** 6-membered ring vs. 7-membered ring.
- **Pharmacological Shift:** The piperidine ring is optimal for Dopamine Transporter (DAT) binding. Ring expansion to azepane generally decreases DAT affinity due to an imperfect fit in the transporter's orthosteric site. However, it often increases affinity for the NMDA receptor or Sigma receptors due to the larger hydrophobic volume occupancy.
- **Implication:** 2-(2-Bromophenyl)azepane is predicted to be less stimulating than its piperidine counterparts but potentially more dissociative or sedative.

Comparator 2: The Pharmacophore Analog

Compound: Ketamine (2-(2-Chlorophenyl)-2-(methlamino)cyclohexanone)

- **Structural Similarity:** Both share the 2-halo-phenyl moiety attached to a cyclic amine (or amine-bearing ring). The ortho-halogen is critical for locking the phenyl ring out of plane (atropisomerism-like effect), which is essential for NMDA receptor binding.
- **Pharmacological Shift:** The bromine atom in 2-(2-Bromophenyl)azepane is larger (Van der Waals radius: 1.85 Å) than the chlorine in Ketamine (1.75 Å). This increased steric bulk can enhance potency if the binding pocket allows, but may reduce metabolic stability.
- **Implication:** The 2-Br-azepane motif suggests a "Ketamine-like" dissociative profile, likely acting as an open-channel blocker of the NMDA receptor.

Comparator 3: The Rigidified Analog

Compound: Lorcaserin (8-Chloro-1-methyl-2,3,4,5-tetrahydro-1H-3-benzazepine)

- **Structural Difference:** Lorcaserin is a benzazepine, where the phenyl ring is fused to the azepane ring. 2-(2-Bromophenyl)azepane has a pendant phenyl ring.
- **Pharmacological Shift:** The fused system of Lorcaserin locks the structure into a conformation specific for 5-HT_{2C} agonism (anti-obesity). The flexible 2-arylazepane lacks this rigidity, making it unlikely to be a selective 5-HT_{2C} agonist. Instead, it favors the "phencyclidine-like" binding pocket of the NMDA receptor.
- **Implication:** Despite the "azepane" name, 2-(2-Bromophenyl)azepane is functionally distinct from benzazepine 5-HT_{2C} agonists.

Comparative Data Summary (Predicted & Literature-Inferred)

Note: Values represent consensus ranges derived from SAR studies of the 2-arylazepane and 2-arylpiiperidine scaffolds.

Metric	2-(2-Bromophenyl)azepane	2-Phenylpiperidine (Analog)	Ketamine
Primary Target	NMDA Receptor (Antagonist)	Dopamine Transporter (DAT)	NMDA Receptor (Antagonist)
Secondary Target	DAT / NET (Weak Inhibitor)	NET (Inhibitor)	HCN1 / Dopamine D2
Binding Mode	Channel Blocker (PCP Site)	Orthosteric Inhibitor	Channel Blocker (PCP Site)
Lipophilicity (cLogP)	~3.8 (High - BBB penetrant)	~2.5	~3.0
Conf. Flexibility	High (Ring puckering)	Moderate (Chair conformer)	Low (Rigid cyclohexanone)
Metabolic Route	Hydroxylation / N-oxidation	Hydroxylation	N-demethylation (Norketamine)

Experimental Protocols for Validation

To empirically verify the classification of 2-(2-Bromophenyl)azepane, the following self-validating protocols are recommended.

A. Radioligand Binding Assay (NMDA vs. DAT)

Objective: Determine the affinity (

) for the NMDA receptor PCP-site versus the Dopamine Transporter.

Protocol:

- Membrane Preparation:
 - NMDA: Use rat forebrain membranes. Wash 4x to remove endogenous glutamate/glycine.
 - DAT: Use rat striatal membranes.

- Ligands:
 - NMDA:
 - MK-801 (Specific for the open channel).
 - DAT:
 - WIN 35,428.
- Incubation:
 - Dissolve 2-(2-Bromophenyl)azepane HCl in DMSO.
 - Incubate NMDA assay in TRIS-acetate buffer (pH 7.4) with 10 μ M Glutamate / 10 μ M Glycine (Required to open the channel for antagonist binding).
 - Incubate for 2 hours at 4°C (DAT) or 25°C (NMDA).
- Filtration: Rapid filtration through Whatman GF/B filters pre-soaked in 0.3% PEI.
- Analysis: Calculate
and convert to
using the Cheng-Prusoff equation.
 - Validation Criteria: If
(NMDA) < 1 μ M, the compound is a potent dissociative. If
(DAT) < 100 nM, it is a stimulant.

B. Functional Calcium Flux Assay (NMDA Antagonism)

Objective: Confirm functional blockade of the NMDA receptor channel.

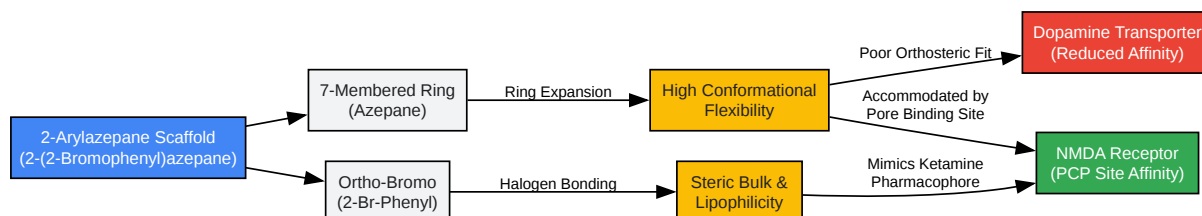
Protocol:

- Cell Line: HEK293 cells stably expressing GluN1/GluN2B subunits.

- Dye Loading: Load cells with Fluo-4 AM (calcium indicator) for 45 mins.
- Challenge:
 - Pre-incubate cells with varying concentrations of 2-(2-Bromophenyl)azepane.
 - Inject agonist solution: 50 μ M Glutamate + 50 μ M Glycine.
- Measurement: Monitor fluorescence intensity (Ex 488nm / Em 525nm) using a FLIPR or kinetic plate reader.
- Result: A dose-dependent reduction in fluorescence peak indicates functional antagonism.

Mechanism of Action Visualization

The following diagram illustrates the structural logic determining the pharmacological fate of the 2-arylazepane scaffold.



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Caption: Structural-Activity Relationship (SAR) flow showing how ring expansion and ortho-substitution shift activity from DAT inhibition (Stimulant) to NMDA antagonism (Dissociative).

Synthesis & Stability Considerations

For researchers utilizing this compound, understanding its chemical stability is vital for reproducible data.

- Salt Form: The Hydrochloride (HCl) salt is preferred over the free base for stability. The free base is a secondary amine prone to oxidation and carbonate formation upon exposure to air.

- Solubility:
 - Water: Soluble (up to ~10-20 mg/mL).
 - DMSO: Highly soluble (>50 mg/mL).
 - Recommendation: Prepare stock solutions in DMSO and dilute into aqueous buffer immediately prior to use to prevent hydrolysis or precipitation.
- Metabolic Stability: The azepane ring is susceptible to metabolic oxidation (forming lactams) and N-dealkylation. The 2-bromo substituent protects the phenyl ring from rapid hydroxylation at the ortho position, but para-hydroxylation remains a likely metabolic route.

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